

d-AP5 stability and proper storage conditions

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Compound of Interest

Compound Name: *d*-AP5

Cat. No.: B031393

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D-AP5 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of **D-AP5** (D-2-amino-5-phosphonovaleric acid), a selective NMDA receptor antagonist. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful application of **D-AP5** in your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **D-AP5**?

For long-term stability, solid **D-AP5** should be stored at -20°C, where it can remain stable for up to 3 years.^{[1][2]} Some suppliers suggest storage at 4°C for at least six months or at room temperature.^{[3][4]} Always refer to the manufacturer's specific recommendations provided on the product datasheet.

Q2: How should I store **D-AP5** solutions?

The storage conditions for **D-AP5** in solution depend on the solvent and the desired storage duration. For aqueous solutions, it is generally recommended to prepare them fresh on the day of use. If storage is necessary, aliquots can be stored at -20°C for up to one month or at -80°C for up to six months. To prevent degradation from repeated freeze-thaw cycles, it is crucial to store the solution in single-use aliquots.

Q3: What is the solubility of **D-AP5** in common solvents?

D-AP5 is readily soluble in water, with a solubility of up to 100 mM. It is sparingly soluble or insoluble in organic solvents such as DMSO and ethanol. For experiments requiring an organic solvent-free solution, dissolving **D-AP5** directly in water is the recommended approach.

Stability and Storage Data

The following tables summarize the stability and solubility data for **D-AP5** based on information from various suppliers.

Table 1: Stability of **D-AP5**

Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	Up to 3 years
4°C	At least 6 months	
Room Temperature	Stable for shipping	
In Solution (-80°C)	-80°C	Up to 6 months
In Solution (-20°C)	-20°C	Up to 1 month

Table 2: Solubility of **D-AP5**

Solvent	Maximum Concentration	Notes
Water	100 mM	Ultrasonic assistance may be needed.
DMSO	< 1 mg/mL (insoluble or slightly soluble)	Fresh DMSO is recommended as moisture can reduce solubility.
Ethanol	< 1 mg/mL (insoluble)	
1 eq. NaOH	100 mM	
PBS (pH 7.2)	~10 mg/mL	

Troubleshooting Guide

Q4: My **D-AP5** solution appears to have precipitated after thawing. What should I do?

Precipitation can occur, especially with concentrated stock solutions stored at low temperatures. Before use, it is essential to equilibrate the solution to room temperature. If precipitation is still visible, you can try the following methods to redissolve the compound:

- Vortexing/Stirring: Vigorously mix the solution.
- Gentle Warming: Briefly warm the solution in a water bath.
- Sonication: Use an ultrasonic bath to aid dissolution.

Q5: I am not observing the expected inhibitory effect of **D-AP5** in my experiment. What could be the cause?

Several factors could contribute to a lack of efficacy. Consider the following troubleshooting steps:

- Improper Storage: Verify that the **D-AP5** (both solid and in solution) has been stored according to the recommended conditions to prevent degradation.
- Incorrect Concentration: Double-check your calculations for the working solution concentration. **D-AP5** is commonly used at a concentration of 50 μM to completely abolish evoked NMDAR-mediated currents.
- Solution Age: If you are using a previously prepared stock solution, ensure it is within its recommended shelf life. For aqueous solutions, it is always best to use them on the same day they are prepared.
- Experimental pH: The pH of your experimental buffer can influence the activity of **D-AP5**. Ensure the pH is within the optimal range for your specific assay.

Experimental Protocols

Protocol 1: Preparation of **D-AP5** Stock and Working Solutions

Materials:

- **D-AP5** powder
- Sterile, high-purity water
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- 0.22 μm sterile syringe filter

Procedure for 100 mM Stock Solution in Water:

- Calculate the required mass of **D-AP5** based on its molecular weight (typically around 197.13 g/mol, but refer to the batch-specific value on the Certificate of Analysis). For example, to make 1 mL of a 100 mM stock solution, you would need 19.71 mg of **D-AP5**.
- Weigh the **D-AP5** powder and add it to a sterile microcentrifuge tube.
- Add the appropriate volume of sterile water to achieve the desired concentration.
- Vortex the solution until the **D-AP5** is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.
- For sterile applications, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

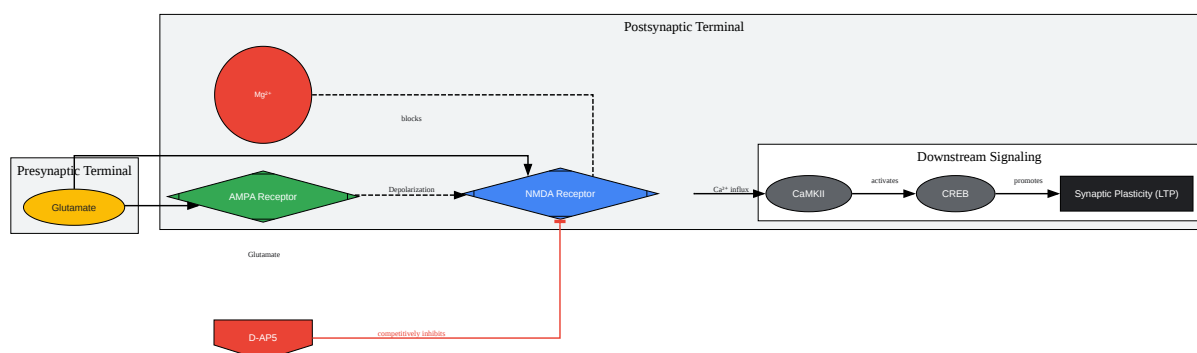
Procedure for Preparing a Working Solution (e.g., 50 μM):

- Thaw a single-use aliquot of the 100 mM **D-AP5** stock solution at room temperature.

- Dilute the stock solution to the desired final concentration in your experimental buffer (e.g., artificial cerebrospinal fluid, aCSF). For example, to prepare 10 mL of a 50 μM working solution, add 5 μL of the 100 mM stock solution to 9.995 mL of your buffer.
- Mix the working solution thoroughly before applying it to your experimental preparation.

Visualizations

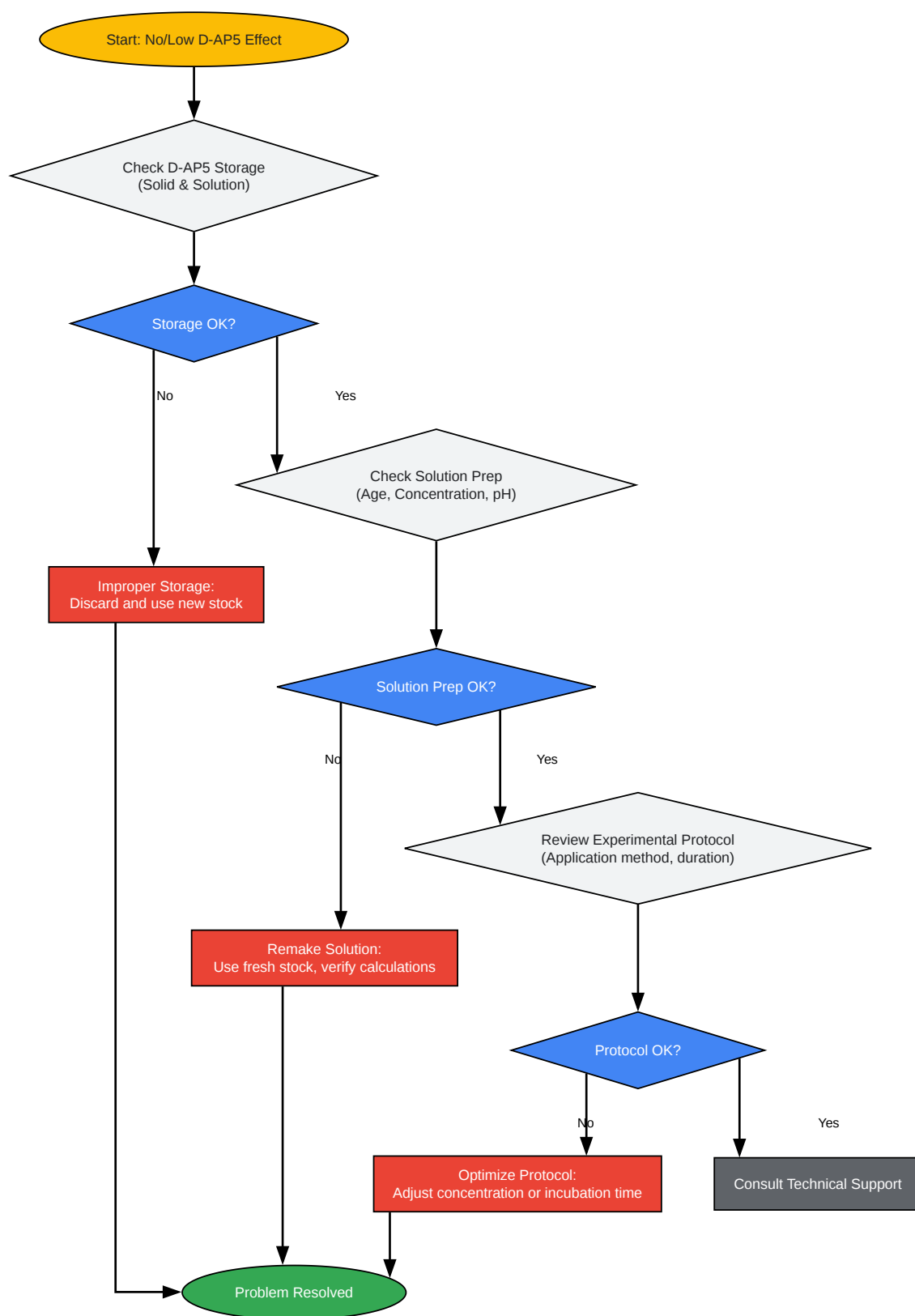
NMDA Receptor Signaling Pathway and D-AP5 Action



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Caption: NMDA receptor signaling and **D-AP5**'s mechanism of action.

D-AP5 Troubleshooting Workflow



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Caption: A workflow for troubleshooting **D-AP5** experimental issues.

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